

An In-depth Technical Guide to the Safe Handling of Boc-Gly-ONp

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Compound of Interest

Compound Name: *Boc-Gly-ONp*

Cat. No.: *B558417*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for N- α -(tert-Butoxycarbonyl)glycine p-nitrophenyl ester (**Boc-Gly-ONp**), a key reagent in peptide synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical and Physical Properties

Boc-Gly-ONp is a Boc-protected glycine compound.^[1] It is essential to be aware of its physical and chemical properties to handle it safely.

Property	Value	Source
Chemical Formula	C ₁₃ H ₁₆ N ₂ O ₆	[1][2][3]
Molecular Weight	296.28 g/mol	[1][2][3]
CAS Number	3655-05-8	[2]
Appearance	White to off-white or brown powder/crystals	Chem-Impex
Melting Point	56-66 °C	Chem-Impex
Purity	≥98% (TLC/HPLC)	Chem-Impex, PubChem
Solubility	Generally soluble in organic solvents like Dichloromethane (DCM) and Dimethylformamide (DMF).	Inferred from related compounds
Storage Conditions	Store at 0-8°C in a tightly closed container.	Chem-Impex

Hazard Identification and Toxicology

While a specific, comprehensive toxicological profile for **Boc-Gly-ONp** is not readily available, data from related compounds, such as Boc-Gly-OH and p-nitrophenol (a potential hydrolysis product), indicate potential hazards.

GHS Hazard Statements for Structurally Related Compounds (Boc-Gly-OH):

- H302: Harmful if swallowed.[4]
- H318: Causes serious eye damage.[4]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation.

- Eye Contact: May cause serious eye irritation or damage.
- Ingestion: May be harmful if swallowed.

Toxicology of p-Nitrophenol: p-Nitrophenol, which can be released upon hydrolysis of **Boc-Gly-ONp**, has documented toxicity. Animal studies have shown that inhalation exposure can lead to hematological, neurological, and ocular effects.[5] Oral exposure is associated with decreased body weight.[5]

Compound	Metric	Value	Species	Route	Source
Boc-Gly-OH	ATE (Oral)	500 mg/kg	Oral	PubChem	

ATE: Acute Toxicity Estimate. This value is for N-(tert-butoxycarbonyl)glycine and is provided as a reference for a structurally similar compound.

Safety and Handling Precautions

Adherence to standard laboratory safety protocols is paramount when working with **Boc-Gly-ONp**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: For operations that may generate dust, a dust mask or respirator is recommended.
- Skin and Body Protection: Wear a lab coat and closed-toe shoes.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form or when performing reactions.

Hygiene Measures

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Experimental Protocols

The following are generalized protocols for the use of **Boc-Gly-ONp** in peptide synthesis, emphasizing safe handling.

General Protocol for Peptide Coupling using **Boc-Gly-ONp**

This protocol outlines the steps for coupling **Boc-Gly-ONp** to a resin-bound amino acid in solid-phase peptide synthesis (SPPS).

- Resin Preparation: Swell the resin (e.g., Merrifield resin with a C-terminal protected amino acid) in an appropriate solvent like Dichloromethane (DCM) or Dimethylformamide (DMF).
- Deprotection: Remove the N-terminal protecting group (e.g., Fmoc) from the resin-bound amino acid using a suitable deprotection agent (e.g., piperidine in DMF).
- Washing: Thoroughly wash the resin with DMF to remove the deprotection agent and byproducts.
- Coupling:
 - In a separate vessel, dissolve **Boc-Gly-ONp** (typically 1.5-3 equivalents relative to the resin substitution) in DMF.
 - Add the **Boc-Gly-ONp** solution to the washed and deprotected resin.
 - Allow the reaction to proceed with gentle agitation for 2-4 hours, or until a completion test (e.g., ninhydrin test) indicates the absence of free amines.
- Washing: Wash the resin thoroughly with DMF and DCM to remove excess reagents and byproducts.

- **Cycle Repetition:** Repeat the deprotection, washing, and coupling steps for the subsequent amino acids in the peptide sequence.

Spill and Waste Disposal Protocol

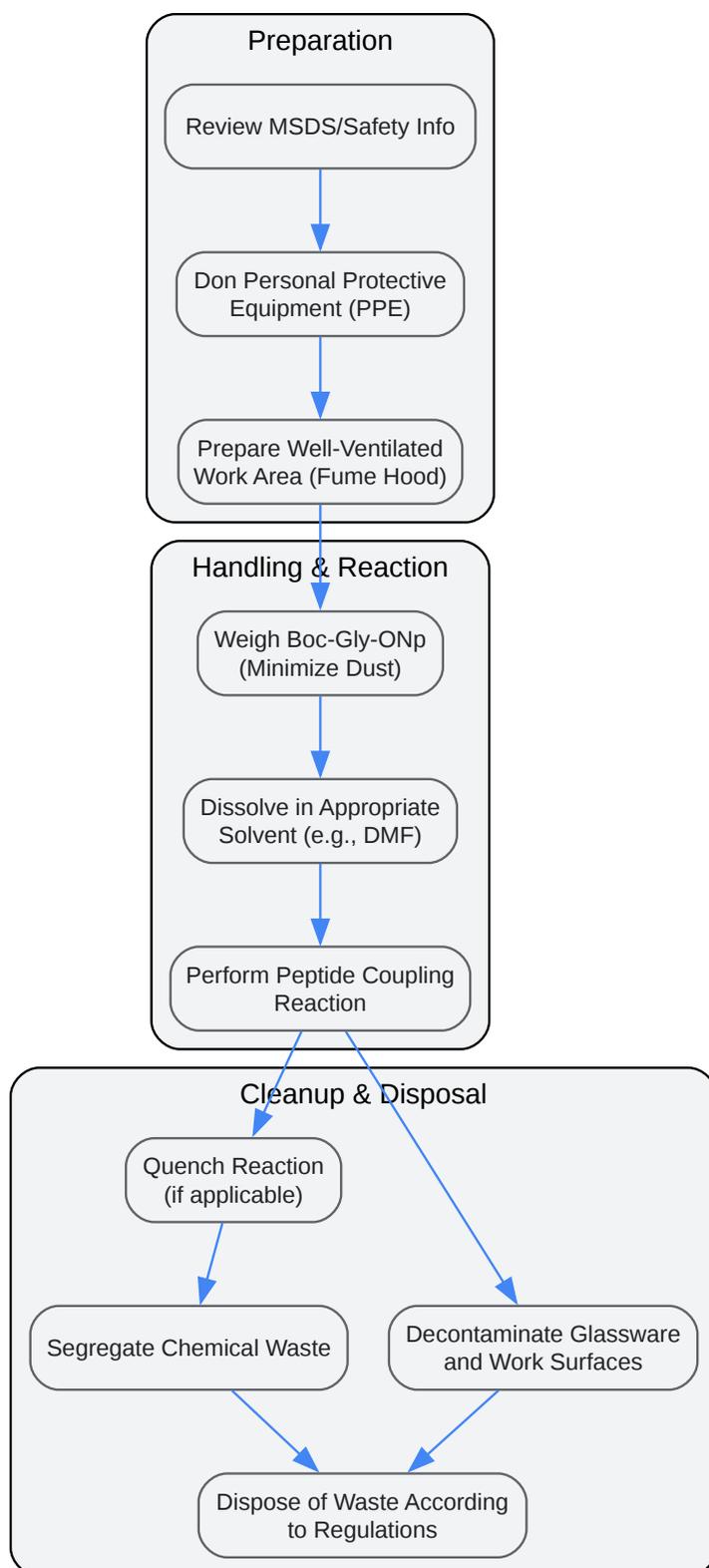
- **Small Spills:** In case of a small spill of the solid material, carefully sweep it up, avoiding dust generation, and place it in a designated, labeled container for chemical waste.
- **Large Spills:** For larger spills, evacuate the area and follow institutional emergency procedures.
- **Waste Disposal:** Dispose of all waste materials, including unused reagent, reaction mixtures, and contaminated materials, in accordance with local, state, and federal regulations. Never dispose of chemical waste down the drain.

Storage and Stability

- **Storage:** Store **Boc-Gly-ONp** in a tightly sealed container in a cool, dry place, ideally between 0°C and 8°C.
- **Stability:** The compound is generally stable under recommended storage conditions. Avoid exposure to moisture and strong oxidizing agents.

Visualized Workflows and Relationships

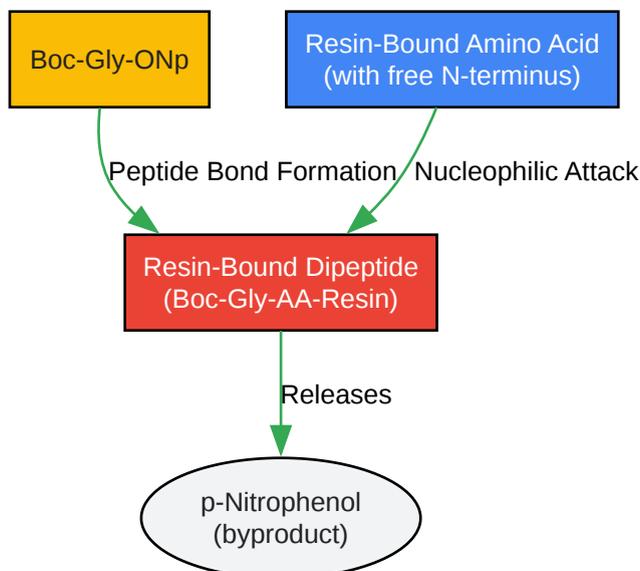
Safe Handling Workflow for Boc-Gly-ONp



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Caption: A logical workflow for the safe handling of **Boc-Gly-ONp**.

Boc-Gly-ONp in Peptide Bond Formation



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Caption: The role of **Boc-Gly-ONp** in peptide bond formation.

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